

3-Dimethylamino-2-methyl-2-propenal: A Technical Safety and Data Guide

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Compound of Interest

Compound Name: 3-Dimethylamino-2-methyl-2-propenal

Cat. No.: B1144346

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Dimethylamino-2-methyl-2-propenal, a substituted α,β -unsaturated aldehyde, is a chemical intermediate with potential applications in organic synthesis. This technical guide provides a comprehensive overview of its safety data, physicochemical properties, and available experimental protocols. The information is intended to support researchers, scientists, and drug development professionals in the safe handling, storage, and potential application of this compound. It is important to note that while extensive data on the chemical's safety and properties are available, information regarding its specific biological activities and signaling pathways is currently limited in publicly accessible literature.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **3-Dimethylamino-2-methyl-2-propenal**, compiled from various safety data sheets and chemical databases.

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C6H11NO	[1]
Molecular Weight	113.16 g/mol	[2]
Appearance	Dark-yellow to light yellow solid or liquid	[3][4]
Melting Point	34-38 °C	[5]
Boiling Point	110-115 °C at 1 mmHg	[6]
Density	0.971 g/mL at 25 °C	[3]
Vapor Pressure	Negligible	[3]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Does not mix well with water	[3]

Table 2: Toxicological and Hazard Data

Parameter	Value	Source(s)
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	[1]
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[2]
Acute Toxicity	No significant acute toxicological data identified in literature search. Not classified as harmful by ingestion, though may be damaging to individuals with pre-existing organ damage.	[3]
Carcinogenicity	According to the International Agency for Research on Cancer, this compound is a possible carcinogen.	[7]

Experimental Protocols

Detailed experimental protocols for **3-Dimethylamino-2-methyl-2-propenal** are not widely published. However, the following sections outline the available information on its synthesis and analytical methods.

Synthesis of 3-Dimethylamino-2-methyl-2-propenal

A patented method describes the synthesis of a related compound, 3-dimethylamino-2,2-dimethylpropanal, from isobutyraldehyde, dimethylamine, and formaldehyde. The reaction is carried out at a temperature of 80 to 120°C and a pressure of 1.5 to 4 bar, with a reaction time of 1 to 6 hours. A crucial parameter is maintaining a pH value of 9 to 11.[8] Another source suggests the preparation of 3-(dimethylamino)-2-methyl-2-propenal can be achieved through the condensation reaction of methyl malonate and dimethylamine.[7]

Spectroscopic and Computational Analysis

The photophysics of **3-Dimethylamino-2-methyl-2-propenal** has been investigated using resonance Raman spectroscopy and computational methods.[6] The computational studies employed Density Functional Theory (DFT) at the B3LYP/6-311++G(d,p) level of theory and the Complete Active Space Self-Consistent Field (CASSCF) method to analyze its electronic structure and excited states.

Safety and Handling

Based on the available Safety Data Sheets (SDS), the following procedures are recommended for handling **3-Dimethylamino-2-methyl-2-propenal**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn.[1]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are necessary to prevent skin contact.[1][3]
- Respiratory Protection: A NIOSH/MSHA-approved respirator is required if exposure limits are exceeded or if irritation is experienced. Use in a well-ventilated area is crucial.[1][3]

Storage

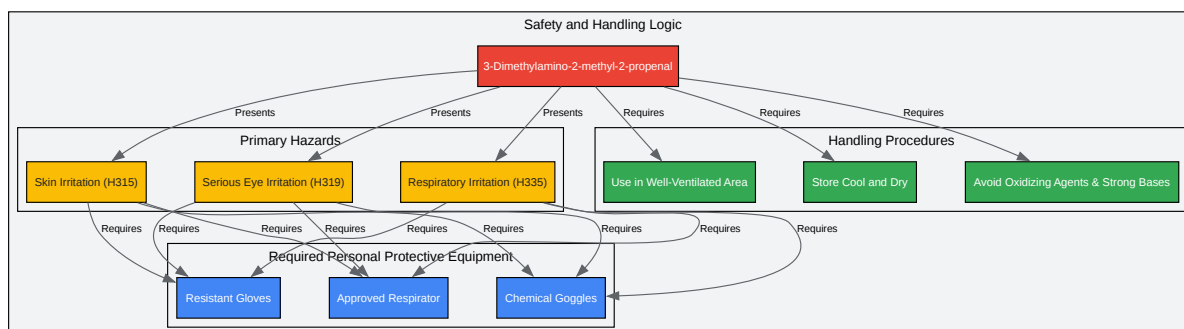
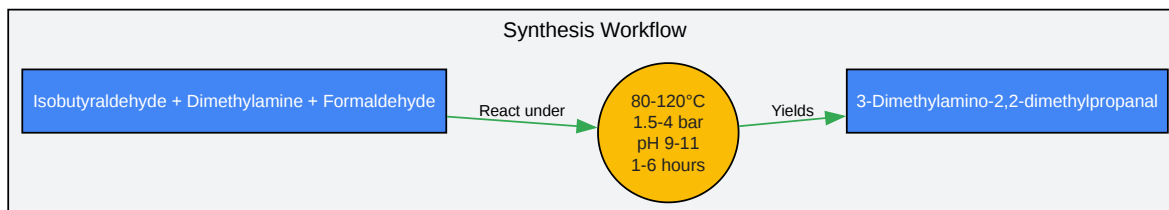
Store in a cool, dry, well-ventilated area in original, tightly sealed containers.[3] Keep away from incompatible materials such as oxidizing agents and strong bases.[3]

Spills and Disposal

- Minor Spills: Clean up spills immediately. Avoid breathing dust and contact with skin and eyes. Use dry clean-up procedures and avoid generating dust. Place spilled material in a clean, dry, sealable, labeled container for disposal.[\[3\]](#)
- Major Spills: Evacuate the area. Alert emergency responders. Wear appropriate PPE. Prevent spillage from entering drains or water courses.[\[3\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)

Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key logical relationships and workflows derived from the available data.



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